

Application of PD 123177 in Animal Models of Hypertension: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PD 123177 is a potent and highly selective non-peptide antagonist of the Angiotensin II Type 2 (AT2) receptor. Within the renin-angiotensin system (RAS), the AT2 receptor often counteracts the effects of the Angiotensin II Type 1 (AT1) receptor, which is responsible for the primary pressor effects of Angiotensin II (Ang II). Stimulation of the AT2 receptor is generally associated with vasodilation, anti-inflammatory effects, and natriuresis. Consequently, blockade of the AT2 receptor with **PD 123177** is a critical pharmacological tool to investigate the physiological and pathophysiological roles of the AT2 receptor in cardiovascular regulation, particularly in the context of hypertension. These application notes provide an overview of the use of **PD 123177** in various animal models of hypertension, summarizing its effects and providing detailed experimental protocols.

Mechanism of Action of the AT2 Receptor in Blood Pressure Regulation

The AT2 receptor is a G-protein coupled receptor that, upon stimulation by Angiotensin II, activates signaling cascades that generally oppose the vasoconstrictive, pro-inflammatory, and pro-fibrotic actions of the AT1 receptor.[1][2][3] The primary signaling pathways activated by the AT2 receptor include:

Methodological & Application



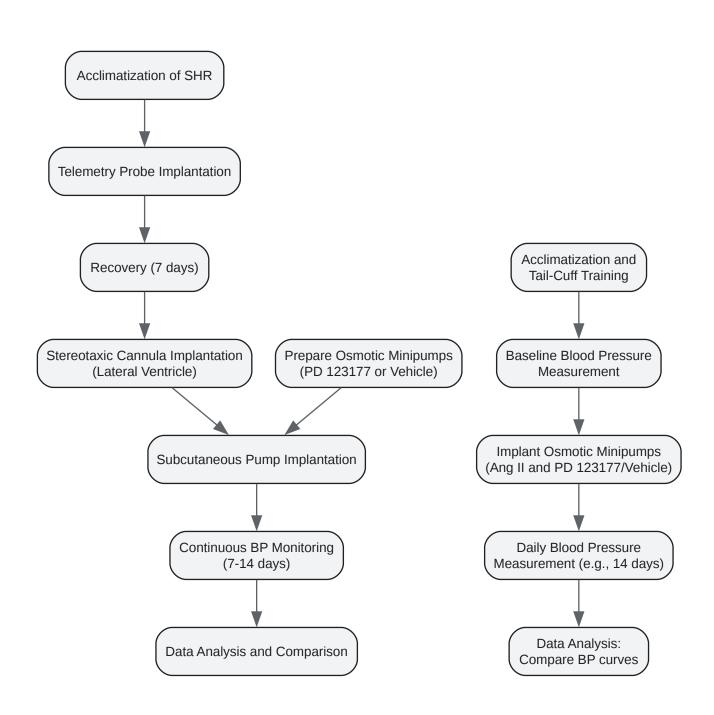


- Bradykinin-Nitric Oxide-cGMP Pathway: AT2 receptor activation stimulates the production of bradykinin, which in turn increases the synthesis of nitric oxide (NO) by endothelial nitric oxide synthase (eNOS). NO then activates soluble guanylate cyclase, leading to increased levels of cyclic guanosine monophosphate (cGMP) in vascular smooth muscle cells, ultimately causing vasodilation.[2][3]
- Phosphatase Activation: The AT2 receptor can activate various protein phosphatases, such as SHP-1, PP2A, and MKP-1. These phosphatases can dephosphorylate and inactivate downstream effectors of the AT1 receptor signaling pathway, such as MAP kinases (ERK1/2), thereby inhibiting cell growth and proliferation.[1][3][4]
- Phospholipase A2 Activation: Activation of phospholipase A2 is another signaling pathway associated with the AT2 receptor, which is involved in the regulation of potassium currents.[2]

By blocking these pathways with **PD 123177**, researchers can elucidate the specific contributions of the AT2 receptor to blood pressure control and end-organ damage in hypertensive states.









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